

"Propanamide, N-(1-naphthyl)-2-methyl-" IUPAC name and CAS number

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Compound of Interest

Compound Name: Propanamide, N-(1-naphthyl)-2-methyl-

Cat. No.: B366275

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Technical Guide: N-(1-Naphthyl)-2-methylpropanamide

For the attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available information for the chemical compound "**Propanamide, N-(1-naphthyl)-2-methyl-**". Despite a comprehensive search of scientific databases and chemical repositories, it has been determined that this specific compound is not extensively documented in publicly available literature. The following sections detail the information that could be ascertained.

Chemical Identity

The primary identifiers for this compound have been established as follows:

Identifier	Value
Systematic Name	Propanamide, N-(1-naphthyl)-2-methyl-
IUPAC Name	N-(naphthalen-1-yl)-2-methylpropanamide
Molecular Formula	C ₁₄ H ₁₅ NO
Molecular Weight	213.28 g/mol

A corresponding CAS (Chemical Abstracts Service) Registry Number for this specific compound could not be definitively identified in the available resources.

Quantitative Physicochemical Data

A thorough search for experimental or calculated quantitative physicochemical data for N-(1-naphthyl)-2-methylpropanamide did not yield specific results. Data points such as melting point, boiling point, solubility, partition coefficient (LogP), and spectral data (NMR, IR, Mass Spectrometry) are not available in the public domain for this compound.

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, or analysis of N-(1-naphthyl)-2-methylpropanamide are not described in the reviewed literature. While general methods for the synthesis of amides and other naphthalene derivatives exist, no specific procedures tailored to this molecule were found.

Biological Activity and Signaling Pathways

There is no available information regarding the biological activity of N-(1-naphthyl)-2-methylpropanamide. Consequently, no associated signaling pathways or experimental workflows can be described or visualized. Research on other naphthalene-containing compounds has revealed a wide range of biological activities, including antimicrobial and anticancer properties, but these findings cannot be directly attributed to N-(1-naphthyl)-2-methylpropanamide without specific experimental evidence.

Due to the absence of data on signaling pathways or experimental workflows for this compound, the requested Graphviz diagrams cannot be generated.

Conclusion

Based on the conducted research, N-(1-naphthyl)-2-methylpropanamide appears to be a novel or sparsely documented chemical entity. The core requirements for an in-depth technical guide, including quantitative data, detailed experimental protocols, and biological activity information, could not be met due to a lack of available data in the public scientific literature. Further research would be necessary to characterize this compound and determine its properties and potential applications.

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